

Spectroscopic Characterization of Divinyltin Dichloride: A Comparative Technical Guide

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Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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Product Focus: **Divinyltin Dichloride** (DVTD) CAS Registry Number: 7532-85-6 Formula: C

H

Cl

Sn Molecular Weight: 243.71 g/mol [1][2]

Executive Summary: The Vinyltin Advantage

Divinyltin dichloride (DVTD) represents a specialized class of organotin compounds distinct from the more ubiquitous alkyl (butyl/methyl) and aryl (phenyl) analogs. While Dibutyltin dichloride (DBTD) is the industry standard for catalysis and stabilization, DVTD offers unique reactivity due to the vinyl functional group attached directly to the tin center. This unsaturation allows for polymerization and copolymerization reactions that are impossible with saturated alkyltins.

This guide provides a rigorous spectroscopic characterization of DVTD, contrasting it with its primary alternatives: Dibutyltin Dichloride (DBTD) and Diphenyltin Dichloride (DPTD). The focus is on enabling researchers to definitively validate the identity and purity of DVTD using NMR, IR, and MS techniques.

Comparative Snapshot: DVTD vs. Alternatives

Feature	Divinyltin Dichloride (DVTD)	Dibutyltin Dichloride (DBTD)	Diphenyltin Dichloride (DPTD)
CAS No.	7532-85-6	683-18-1	1135-99-5
Physical State	Colorless Liquid	White Crystalline Solid	White Crystalline Solid
Key Reactivity	Polymerizable (C=C), Lewis Acid	Lewis Acid, Transesterification	Lewis Acid, rigid structure
Diagnostic IR	(C=C) ~1580 cm	(C-H) alkyl ~2960 cm	(C=C) aromatic ~1430, 1480 cm
Diagnostic NMR	Vinyl multiplets (5.5–7.5 ppm)	Alkyl multiplets (0.9–1.8 ppm)	Aromatic multiplets (7.3–7.8 ppm)

Spectroscopic Deep Dive

Nuclear Magnetic Resonance (NMR) Characterization

NMR is the most definitive tool for characterizing DVTD. The presence of magnetically active tin isotopes (

Sn and

Sn, both spin 1/2) creates distinctive satellite patterns that serve as a built-in purity check.

¹H NMR Analysis

Unlike the high-field alkyl signals of DBTD, DVTD displays complex multiplets in the olefinic region.

- Chemical Shift:

5.7 – 7.2 ppm (Complex ABC or ABX system due to vinyl protons).

- Coupling: The vinyl protons exhibit strong coupling to the central tin atom. Look for Sn-H satellites (sidebands) flanking the main vinyl signals.

- : Typically ~70–80 Hz (Geminal).

- : Typically ~150–180 Hz (Trans) and ~70–90 Hz (Cis).
- Note: The magnitude of $\nu_{\text{Sn-C}}$ is a direct probe of the coordination geometry; values increase significantly if the tin center is coordinated by Lewis bases (e.g., DMSO, pyridine).

Sn NMR Analysis

Direct observation of the tin nucleus eliminates background interference from organic impurities.

- DVTD Shift: Typically -30 to +10 ppm (relative to Me Sn). The vinyl group is electron-withdrawing compared to butyl, causing a downfield shift relative to DBTD.
- Comparison:
 - DBTD: +100 to +120 ppm (Alkyl shielding effects).
 - DPTD: -20 to -40 ppm (Aromatic ring current effects).

C NMR Analysis

- Vinyl Carbons: Two distinct signals in the 125–145 ppm range.
- Satellites: Strong Sn-C coupling is observed. The ratio of satellite intensities confirms the presence of a single tin atom per molecule.

Infrared Spectroscopy (FT-IR)

IR is critical for confirming the integrity of the vinyl group and the Sn-Cl bond.

Vibration Mode	Frequency (cm ⁻¹)	Structural Causality
(C=C) Stretch	1580 – 1595	Diagnostic for the vinyl group. Absent in DBTD. Distinct from the aromatic ring breathing of DPTD (which usually appears as doublets near 1430/1480).
(Sn-C) Stretch	520 – 550	The Sn-Vinyl bond is stronger and stiffer than Sn-Butyl, shifting this band to higher energy compared to DBTD (~500-520 cm ⁻¹).
(Sn-Cl) Stretch	300 – 350	Highly sensitive to hydrolysis. Broadening or disappearance of this band indicates conversion to organotin oxide/hydroxide.
(C-H) Vinyl	3040 – 3060	Weak, sharp bands above 3000 cm ⁻¹ , contrasting with the strong alkyl C-H bands (<3000 cm ⁻¹) of DBTD.

Mass Spectrometry (MS)

Organotin compounds exhibit a unique "fingerprint" due to the rich isotopic abundance of Tin (10 stable isotopes).

- Isotopic Cluster: The molecular ion [M]

and fragment ions will not appear as single peaks but as broad clusters spanning ~10-12 mass units. The most abundant isotopes are

Sn,

Sn, and

Sn.

- Chlorine Pattern: The presence of two chlorine atoms adds a characteristic 9:6:1 intensity pattern (M, M+2, M+4) superimposed on the tin cluster.

Fragmentation Pathway (EI-MS):

- Molecular Ion: [Vi

SnCl

]

(m/z ~244 for

Sn,

Cl).

- Primary Loss: Loss of one Vinyl radical ($\bullet\text{CH}=\text{CH}$

, 27 Da)

[ViSnCl

]

(m/z ~217).

- Secondary Loss: Loss of Chlorine radical ($\bullet\text{Cl}$, 35 Da)

[Vi

SnCl]

(m/z ~209).

- Base Peak: Often the mono-organotin cation [ViSnCl]

or the bare metal halide [SnCl]

.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: Deuterated Chloroform (CDCl₃)

(CDCl₃) is standard. For moisture-sensitive samples, use anhydrous CDCl₃

stored over molecular sieves.

- Concentration: ~20-30 mg of DVTD in 0.6 mL solvent.
- Tube: Standard 5mm NMR tube.
- Precaution: Organotins are toxic.[3] Preparation must be conducted in a fume hood.
- Self-Validation: Check the water peak in CDCl₃

(

1.56). If broadened or shifted, hydrolysis of the Sn-Cl bond may have occurred (generating HCl).

Protocol B: Purity Assessment via Disproportionation Check

DVTD is often synthesized via the Kocheshkov redistribution reaction:

Common impurities are Vinyltin Trichloride and Trivinyltin Chloride.[4]

- Test: Run

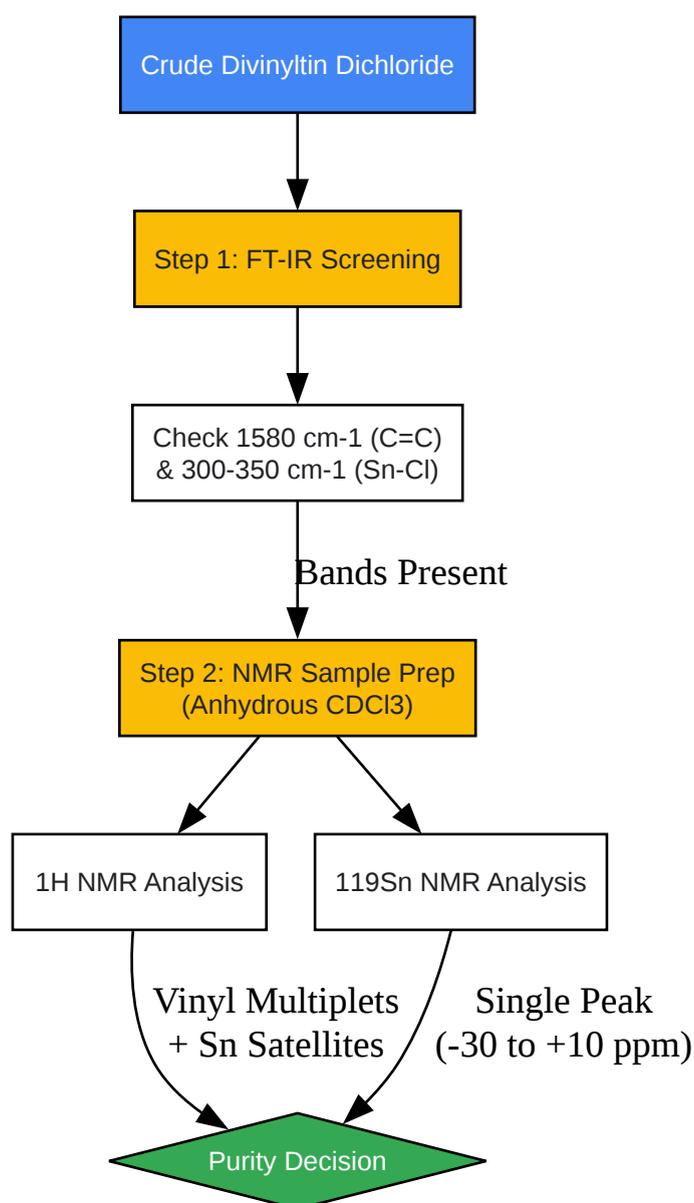
Sn NMR.

- Result: A single peak confirms pure DVTD. Multiple peaks indicate incomplete redistribution.
 - Trivinyltin Chloride:[4][5] Typically upfield of DVTD.
 - Vinyltin Trichloride:[5][6] Typically downfield of DVTD.

Visualized Workflows

Characterization Logic Flow

The following diagram illustrates the decision matrix for validating DVTD synthesis and purity.

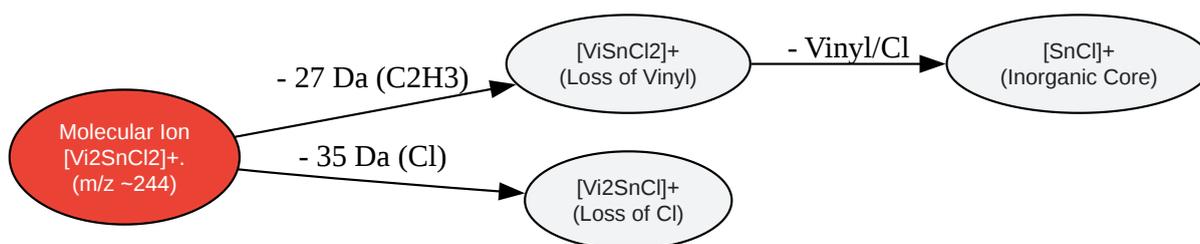


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Caption: Step-by-step workflow for the spectroscopic validation of **Divinyltin Dichloride**.

Mass Spectrometry Fragmentation Pathway

Understanding the fragmentation helps identify the compound in complex mixtures (e.g., polymerization broths).



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Caption: Primary fragmentation pathways observed in Electron Ionization (EI) Mass Spectrometry.

References

- Preparation and Properties of Vinyltin Compounds
 - Seyferth, D., & Stone, F. G. A. (1957). Vinyl Derivatives of the Metals.[4][7][8][9] I. Synthesis of Vinyltin Compounds. Journal of the American Chemical Society.
 - (Validation of synthesis via Grignard and redistribution).
- Spectroscopic Data of Organotins
 - NIST Chemistry WebBook, SRD 69.
- NMR of Organotin Compounds
 - Wrackmeyer, B. (1985). Sn NMR Parameters. Annual Reports on NMR Spectroscopy.

- Biological and Polymer Applications
 - Roner, M. R., et al. (2008). Antiviral and Anticancer Activity of Organotin Polymers.[10] (Discusses **Divinyltin dichloride** as a precursor).
- **Divinyltin Dichloride** Product Data
 - ChemicalBook CAS 7532-85-6 Entry.

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Sources

- [1. echemi.com \[echemi.com\]](https://www.echemi.com)
- [2. DIVINYLTIN DICHLORIDE | 7532-85-6 \[chemicalbook.com\]](https://www.chemicalbook.com)
- [3. Vinyl tributyltin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. US2560042A - Preparation of butyltin chlorides - Google Patents \[patents.google.com\]](https://patents.google.com)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. Tetravinyltin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. US3519665A - Direct synthesis of dialkyltin dichloride - Google Patents \[patents.google.com\]](https://patents.google.com)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [9. cdnsiencepub.com \[cdnsiencepub.com\]](https://www.cdnsiencepub.com)
- [10. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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